

Introduction: Situating 2-Ethylpiperidin-3-one hydrochloride in Synthetic Chemistry

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Compound of Interest

Compound Name: 2-Ethylpiperidin-3-one
hydrochloride

Cat. No.: B1461940

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2-Ethylpiperidin-3-one hydrochloride is a heterocyclic organic compound belonging to the piperidine class. Piperidine rings are core structural motifs in a vast array of pharmaceuticals and biologically active molecules, serving as crucial pharmacophores that influence potency, selectivity, and pharmacokinetic properties.^[1] As a functionalized building block, **2-Ethylpiperidin-3-one hydrochloride** offers medicinal chemists and process development scientists a valuable intermediate for constructing more complex molecular architectures. The presence of a ketone functionality at the 3-position and an ethyl group at the 2-position provides distinct reactive handles for further chemical modification, making it a precursor of interest in the synthesis of novel therapeutic agents. This guide provides a comprehensive overview of its identification, safety, handling, and synthetic context.

Compound Identification and Physicochemical Properties

Accurate identification is the cornerstone of safe and effective chemical research. The definitive identifier for any chemical substance is its Chemical Abstracts Service (CAS) number.

Table 1: Core Compound Identifiers

Identifier	Value	Source
Chemical Name	2-ethylpiperidin-3-one hydrochloride	Chemspace[2]
Synonyms	3-Piperidinone, 2-ethyl-, hydrochloride (1:1)	ChemicalBook[3][4]
CAS Number	1159826-57-9	ChemicalBook[3][4]
Molecular Formula	C ₇ H ₁₄ ClNO	Chemspace[2]

| Molecular Weight | 163.65 g/mol | Chemspace[2] |

While extensive experimental data for this specific compound is not widely published, the fundamental properties derived from its structure are summarized below.

Table 2: Physicochemical Data

Property	Value	Notes
Form	Solid	Expected based on related hydrochloride salts.
Solubility	Likely soluble in water	The hydrochloride salt form generally confers aqueous solubility.[5]
Stability	Stable under recommended storage conditions	Based on data for similar piperidine derivatives.[6][7]

| Reactivity | Incompatible with strong oxidizing agents and strong bases | Common for amine hydrochloride salts.[5][6] |

Comprehensive Safety Profile and Hazard Management

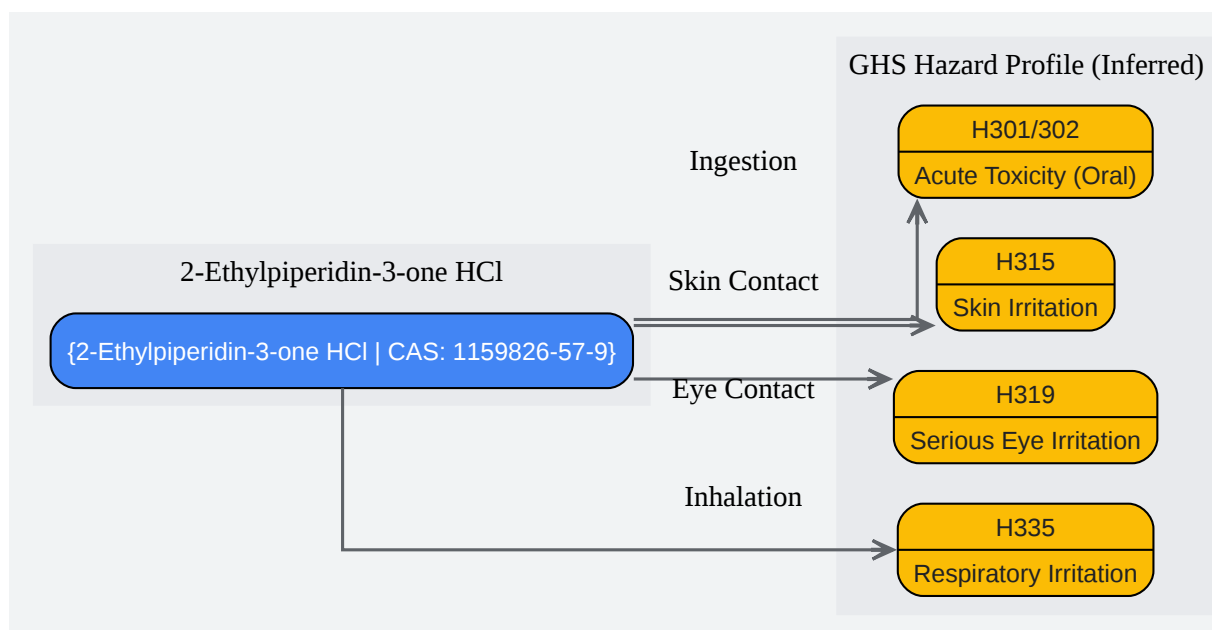
While a specific, dedicated Safety Data Sheet (SDS) for **2-Ethylpiperidin-3-one hydrochloride** (CAS 1159826-57-9) is not readily available in public databases, a robust

safety profile can be constructed by analyzing data from structurally analogous compounds, such as piperidin-3-one hydrochloride and other substituted piperidine hydrochlorides. This approach allows for a scientifically grounded assessment of the likely hazards.

GHS Hazard Classification (Inferred)

Based on the hazard profiles of closely related piperidinone hydrochlorides, the compound is anticipated to fall under several GHS categories.[8][9] The primary routes of exposure are inhalation of dust, skin/eye contact, and ingestion.

- Acute Toxicity, Oral (Category 3/4): Harmful or toxic if swallowed.[8][9][10]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[8][9][10]
- Serious Eye Damage/Irritation (Category 2A): Causes serious eye irritation.[8][9][10]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[8][9][10]



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